

Personal protective equipment for handling (2R)-2,3-Dihydroxypropanoic acid

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Compound of Interest

Compound Name: (2R)-2,3-Dihydroxypropanoic acid

Cat. No.: B1210773

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Essential Safety and Handling Guide for (2R)-2,3-Dihydroxypropanoic Acid

This guide provides critical safety and logistical information for the handling and disposal of **(2R)-2,3-Dihydroxypropanoic acid**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

(2R)-2,3-Dihydroxypropanoic acid is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

To mitigate these risks, the following personal protective equipment is mandatory.

Table 1: Personal Protective Equipment for **(2R)-2,3-Dihydroxypropanoic Acid**

Equipment	Specifications	Purpose
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber, tested to EN 374).	To prevent skin contact and irritation.[1][2]
Eye and Face Protection	Safety goggles with side-shields or a face shield.	To protect against splashes and eye irritation.[1][2]
Skin and Body Protection	Laboratory coat and appropriate protective clothing.	To prevent skin exposure.[3]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when ventilation is inadequate or when handling fine powders to avoid respiratory tract irritation.[3]

Operational and Disposal Plans

Adherence to proper operational and disposal protocols is crucial for the safe management of **(2R)-2,3-Dihydroxypropanoic acid** in a laboratory setting.

Handling and Storage

- Ventilation: Use only in a well-ventilated area or outdoors.[1] A mechanical exhaust system may be required.[3]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[1][4] Do not eat, drink, or smoke in the work area.
- Storage: Store in a well-ventilated place and keep the container tightly closed.[1][4] The product is chemically stable under standard ambient conditions.

First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[1][4]

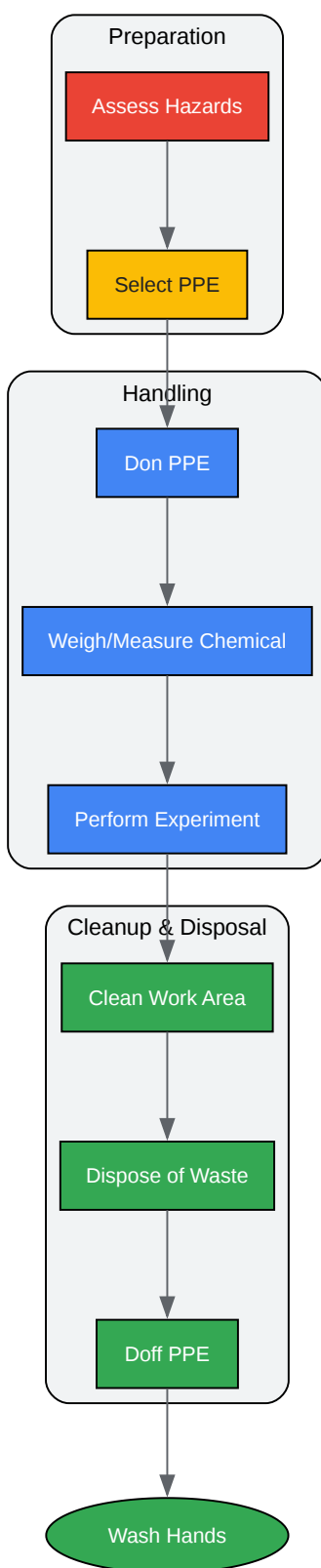
- Skin Contact: Wash off immediately with plenty of soap and water.[1][4] If skin irritation occurs, get medical advice.[1]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][4]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.

Spill and Disposal Management

- Spill Cleanup: For spills, wear appropriate PPE, and use an absorbent material to collect the substance. Place it into a suitable, closed container for disposal.[5] Avoid generating dust.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][4] Do not allow the product to enter drains.

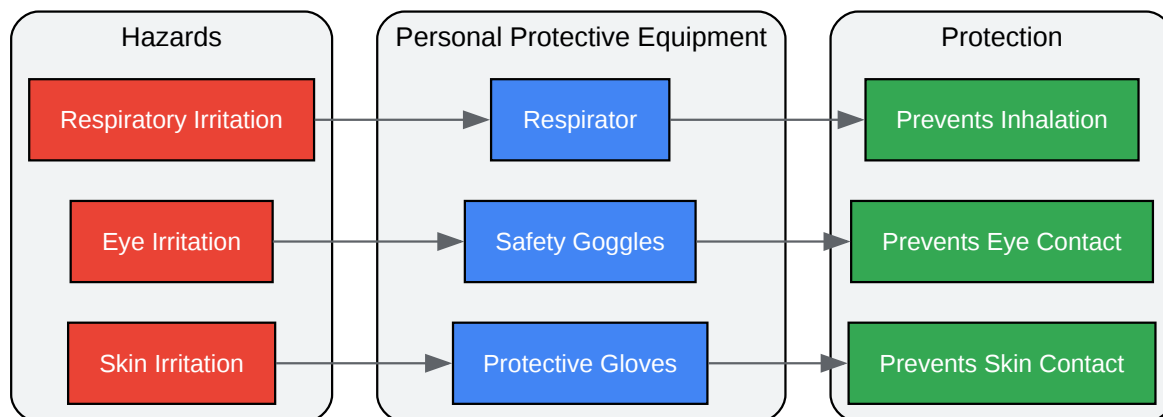
Visual Safety Guides

The following diagrams provide a visual representation of the handling workflow and the relationship between hazards and protective measures.



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Caption: Workflow for safely handling **(2R)-2,3-Dihydroxypropanoic acid**.



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Caption: Relationship between hazards and required personal protective equipment.

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